A Technical Guide to Cellular Pathways Regulated by Pip5K1C Activity

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Compound of Interest

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Abstract

Phosphatidylinositol-4-phosphate 5-kinase type 1 gamma (Pip5K1C) is a critical lipid kinase that catalyzes the synthesis of phosphatidylinositol 4,5-bisphosphate ($PI(4,5)P_2$), a pivotal lipid second messenger. $PI(4,5)P_2$ orchestrates a multitude of cellular processes by acting as a direct signaling molecule, a docking site for proteins at the plasma membrane, and a precursor for other key messengers like inositol 1,4,5-trisphosphate (IP_3), diacylglycerol (DAG), and phosphatidylinositol 3,4,5-trisphosphate (PIP_3). Consequently, the regulation of Pip5K1C activity is fundamental to the control of signal transduction, actin cytoskeleton dynamics, cell adhesion and migration, and vesicle trafficking. Dysregulation of Pip5K1C has been implicated in numerous pathologies, including cancer, neurological disorders, and pain sensitization, making it an important subject of investigation for therapeutic development. This document provides a comprehensive overview of the core cellular pathways governed by Pip5K1C, details of its protein interactions, quantitative data on its enzymatic activity, and methodologies for its study.

Core Enzymatic Function of Pip5K1C

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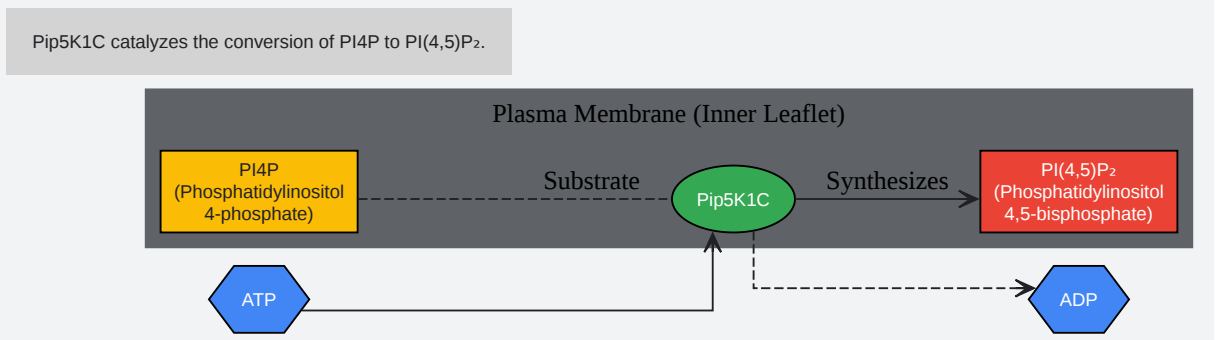
The primary function of Pip5K1C is to catalyze the phosphorylation of phosphatidylinositol 4-phosphate (PI4P) at the D-5 position of the inositol ring, using ATP as the phosphate donor. This reaction produces phosphatidylinositol 4,5-bisphosphate ($PI(4,5)P_2$) and ADP[1][2][3]. This is considered the predominant pathway for the synthesis of the bulk of cellular $PI(4,5)P_2$[2][3][4].

The generated $PI(4,5)P_2$ is a versatile signaling lipid primarily located on the inner leaflet of the plasma membrane[5]. Its downstream influence is exerted through several mechanisms:

- Direct Effector Binding: $PI(4,5)P_2$ directly binds and recruits numerous proteins to the plasma membrane, often through specific lipid-binding domains like Pleckstrin homology (PH) domains, to regulate their activity and localization[5].
- Precursor to Second Messengers: It serves as a substrate for other enzymes. Phospholipase C (PLC) hydrolyzes $PI(4,5)P_2$ to produce IP_3 and DAG, which are central to calcium signaling and Protein Kinase C (PKC) activation[1][6].
- Substrate for PI3K: $PI(4,5)P_2$ is phosphorylated by Class I phosphoinositide 3-kinases (PI3Ks) to generate PIP_3, a critical messenger in pathways like the PI3K/Akt signaling cascade[2].



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Caption: Core enzymatic reaction catalyzed by Pip5K1C.

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Cellular Signaling Pathways Regulated by Pip5K1C

Focal Adhesion Dynamics and Cell Migration

Pip5K1C is a master regulator of focal adhesions (FAs), the multi-protein structures that link the actin cytoskeleton to the extracellular matrix. The precise spatial and temporal synthesis of $PI(4,5)P_2$ at these sites is essential for cell adhesion, migration, and invasion[7][8].

- Recruitment and Activation: Pip5K1C is recruited to FAs through a direct interaction with the FERM domain of talin[8][9]. This interaction is stimulated by growth factors and is critical for the assembly of talin into nascent adhesions at the leading edge of migrating cells[2][9].
- Regulation of Talin-Integrin Interaction: The $PI(4,5)P_2$ produced by Pip5K1C is required for the activation of vinculin and modulates the interaction between talin and β-integrins, thereby strengthening the cytoskeletal-ECM linkage[1][2][7].
- Dynamic Turnover: The dynamic assembly and disassembly of FAs, a prerequisite for cell movement, is tightly controlled. The E3 ubiquitin ligase HECTD1 ubiquitinates Pip5K1C, leading to its degradation. This removal of Pip5K1C from the talin complex after on-site $PI(4,5)P_2$ production is a crucial step for FA turnover and efficient cell migration[8].

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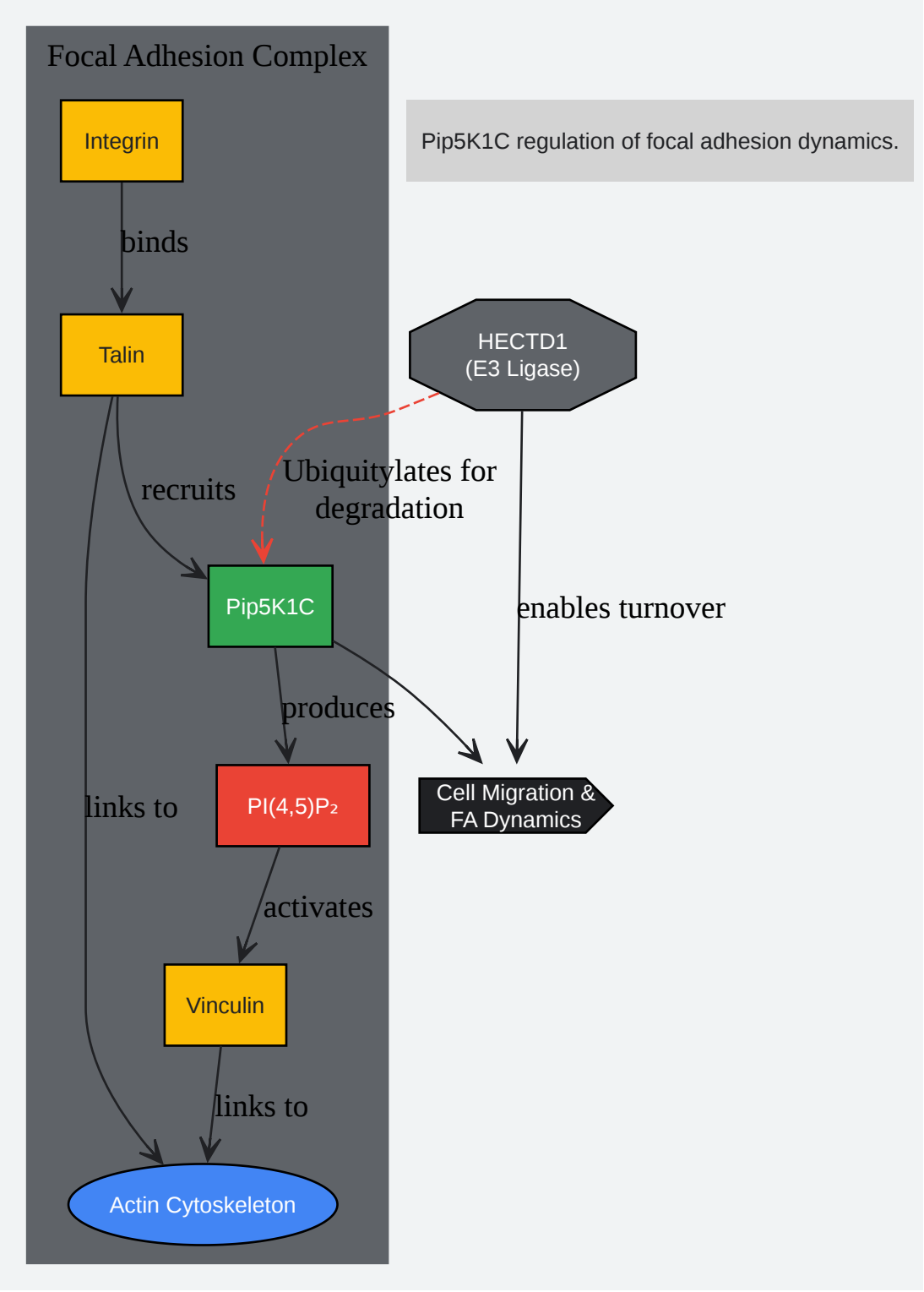

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Caption: Pip5K1C regulation of focal adhesion dynamics.

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Actin Cytoskeleton Organization

The organization of the actin cytoskeleton is profoundly influenced by $PI(4,5)P_2$, which regulates the function of numerous actin-binding proteins[10][11][12]. Pip5K1C-mediated synthesis of $PI(4,5)P_2$ is therefore central to processes like cell motility, phagocytosis, and cytokinesis[4][11].

- Actin Polymerization: $PI(4,5)P_2$ promotes actin polymerization by activating proteins such as N-WASP, which in turn activates the Arp2/3 complex to nucleate new actin filaments.
- RAC1-Dependent Reorganization: Pip5K1C activity is required for RAC1-dependent reorganization of actin filaments[1][2][13].
- RhoA Regulation: Studies involving the depletion of Pip5K1C isoforms have revealed complex roles. Depletion of the gamma isoform leads to an increase in actin stress fibers, which is associated with elevated RhoA activity[14]. This suggests that under normal conditions, Pip5K1C-generated $PI(4,5)P_2$ pools may function to spatially restrict or inhibit RhoA signaling pathways[14].
- Phagocytosis: During phagocytosis, Pip5K1C, along with Pip5K1A, is required for distinct, sequential steps of actin remodeling[1][2]. Pip5K1C specifically helps generate a pool of $PI(4,5)P_2$ that facilitates particle attachment by inducing controlled actin depolymerization[1][15].

Vesicle Trafficking: Endocytosis and Exocytosis

Pip5K1C is a key component of the machinery governing vesicle transport, particularly at the synapse.

- Clathrin-Mediated Endocytosis: Pip5K1C plays a crucial role in clathrin-mediated endocytosis through its interaction with the AP-2 adaptor complex[1][2][13]. The localized synthesis of $PI(4,5)P_2$ is essential for the recruitment of clathrin and other endocytic proteins to the plasma membrane, driving the assembly of clathrin-coated pits[1][13].
- Synaptic Vesicle Cycling: At the synapse, Pip5K1C controls the plasma membrane pool of $PI(4,5)P_2$ implicated in both synaptic vesicle endocytosis and exocytosis, ensuring efficient neurotransmission[1][9][13].

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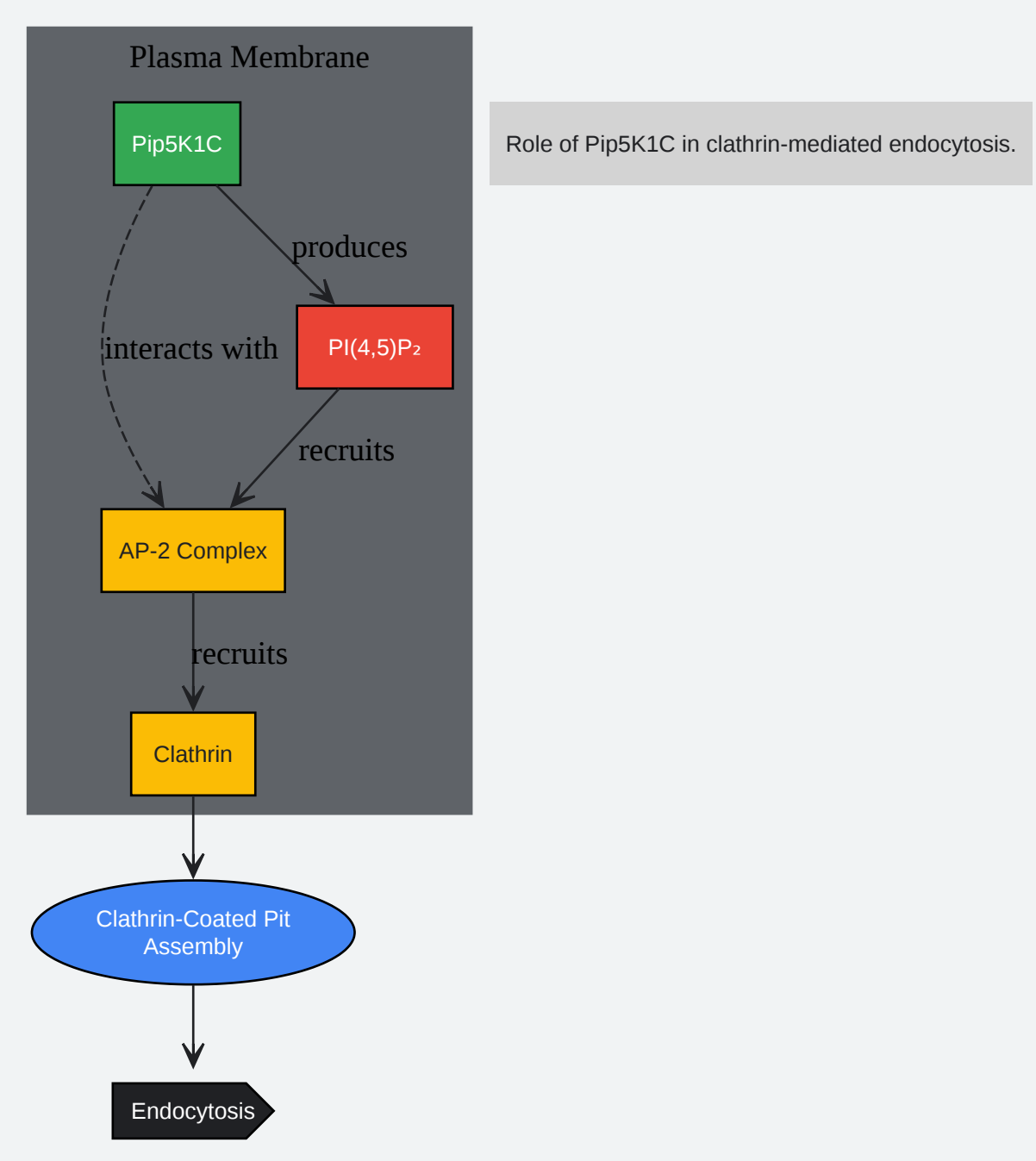

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Caption: Role of Pip5K1C in clathrin-mediated endocytosis.

Calcium (Ca^{2+}) Signaling

Pip5K1C activity is upstream of intracellular calcium signaling pathways, which are critical for a vast array of cellular functions, from muscle contraction to gene expression and neuronal activity[6].

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- IP_3 Generation: Upon stimulation of Gq-coupled G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs), phospholipase C (PLC) is activated. PLC then hydrolyzes the $PI(4,5)P_2$ synthesized by Pip5K1C into IP_3 and DAG[6][16].
- Ca^{2+} Release: IP_3 diffuses into the cytoplasm and binds to IP_3 receptors on the endoplasmic reticulum (ER), triggering the release of stored Ca^{2+} into the cytosol[5][16].
- Physiological Relevance: This Pip5K1C-PLC-IP_3-Ca^{2+} axis is implicated in diverse processes, including pain sensitization, where pronociceptive receptors signal via $PI(4,5)P_2$ hydrolysis[6][17], and the regulation of osteoblast differentiation via CaMK2 activation[16].

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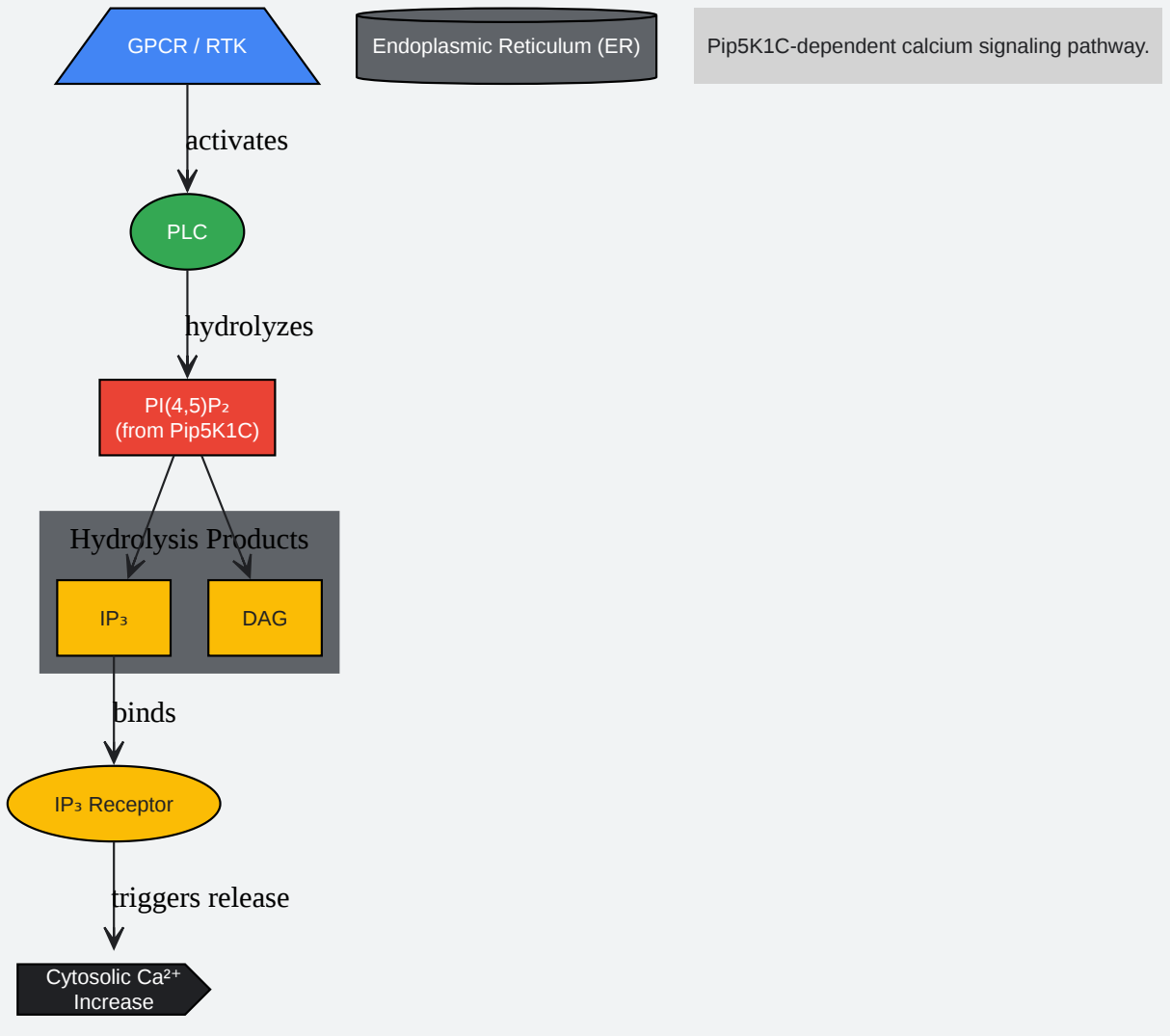

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Caption: Pip5K1C-dependent calcium signaling pathway.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a central signaling node that regulates cell growth, proliferation, survival, and metabolism. Pip5K1C provides the essential substrate for the activation of this pathway.

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- PIP_3 Synthesis: Upon stimulation by growth factors, Class I PI3Ks are recruited to the plasma membrane and phosphorylate $PI(4,5)P_2$ at the 3-position of the inositol ring to generate PIP_3[18].
- Akt Activation: PIP_3 acts as a docking site for proteins containing PH domains, most notably Akt (Protein Kinase B) and its upstream activator PDK1. This co-localization at the membrane facilitates the phosphorylation and full activation of Akt.
- Cellular Consequences: Loss of Pip5K1C has been shown to impair PI3K/Akt activation in response to growth factors or extracellular matrix proteins in tumor cells[7]. This highlights the direct upstream role of Pip5K1C in controlling the flux through this critical pro-survival pathway.

Summary of Quantitative Data

Quantitative analysis of Pip5K1C's enzymatic properties is crucial for inhibitor development and for understanding its cellular regulation.

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Parameter	Value	Conditions / Notes	Source
ATP Km	15 µM	Assayed with recombinant human Pip5K1C and 1 µM PI(4)P substrate.	[19][20]
Specific Activity	8,150 nmol/min/mg	Determined using an ADP-Glo™ kinase assay.	[21]
Substrate Conc.	50 µM	PI(4)P:PS used in an ADP-Glo kinase assay.	[22]
IC_{50}: Wortmannin	100,000 nM	A general PI3K inhibitor, shows very weak activity against Pip5K1C.	[23]
IC_{50}: LY294002	100,000 nM	A general PI3K inhibitor, shows very weak activity against Pip5K1C.	[23]
IC_{50}: PIK-93	25,000 nM	A PI3K/PI4K inhibitor, shows weak activity against Pip5K1C.	[22]
Identified Inhibitor	UNC3230	A potent small molecule inhibitor identified via high-throughput screening.	[6][17][19]

Experimental Protocols

Protocol: In Vitro Pip5K1C Kinase Activity Assay (ADP-Glo™ Format)

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This protocol outlines a method to measure the enzymatic activity of Pip5K1C by quantifying the amount of ADP produced.

1. Principle: The assay is performed in two steps. First, the kinase reaction is conducted, where Pip5K1C converts PI4P and ATP into $PI(4,5)P_2$ and ADP. Second, the ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP. Finally, the Kinase Detection Reagent is added to convert ADP to ATP, and the newly synthesized ATP is measured using a luciferase/luciferin reaction that produces light, which is quantified by a luminometer. The light signal is directly proportional to the ADP concentration and thus to the kinase activity.

2. Materials:

- Active recombinant human Pip5K1C (e.g., Sino Biological, Cat #: P16-102CG)[21]
- Substrate: Phosphatidylinositol 4-phosphate (PI4P) mixed with phosphatidylserine (PS) (e.g., PI(4)P:PS at 50 µM)[22]
- ATP solution (e.g., 10 µM final concentration)[22]
- Kinase Dilution Buffer
- ADP-Glo™ Kinase Assay Kit (Promega)
- 96-well opaque plates
- Luminometer

3. Methodology:

- Thaw all reagents on ice. Prepare serial dilutions of the Pip5K1C enzyme in Kinase Dilution Buffer to determine the optimal concentration[21].
- In a pre-cooled 96-well opaque plate, add the reaction components:
  - Kinase Dilution Buffer
  - Pip5K1C enzyme

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- PI(4)P:PS substrate

- Set up blank controls containing all components except the substrate[21].
- Initiate the kinase reaction by adding the ATP solution. The final reaction volume is typically 25 µL.
- Incubate the plate at the desired temperature (e.g., 30°C) for a set period (e.g., 40-60 minutes).
- Terminate the reaction and deplete the remaining ATP by adding an equal volume (25 µL) of ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.
- Add 50 µL of Kinase Detection Reagent to convert ADP to ATP and initiate the luciferase reaction. Incubate for 30-60 minutes at room temperature.
- Measure the luminescence using a plate-reading luminometer.
- Calculate specific activity using the formula: (pmol of ADP produced) / (reaction time in min * enzyme amount in mg)[21].

Protocol: Measurement of Cellular PI(4,5)P_2 Levels using a GFP Reporter

This protocol describes a widely used method to visualize and quantify the relative levels and localization of PI(4,5)P_2 in living cells[5].

1. Principle: The method relies on the expression of a fusion protein consisting of the Pleckstrin homology (PH) domain of phospholipase C delta 1 (PLCδ1) and Green Fluorescent Protein (GFP). The PH-PLCδ1 domain binds with high affinity and specificity to PI(4,5)P_2[5]. When expressed in cells, the PH-PLCδ1-GFP probe localizes to membranes rich in PI(4,5)P_2, primarily the inner leaflet of the plasma membrane. Changes in cellular PI(4,5)P_2 levels or distribution can be monitored by observing changes in the fluorescence pattern of the probe using confocal microscopy.

2. Materials:

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- Mammalian cell line of interest
- Cell culture reagents (media, serum, etc.)
- Plasmid DNA encoding PH-PLCδ1-GFP
- Transfection reagent (e.g., Lipofectamine)
- Confocal microscope
- Image analysis software (e.g., ImageJ/Fiji)

3. Methodology:

- Cell Culture and Transfection:
  - Plate cells on glass-bottom dishes suitable for microscopy.
  - Transfect the cells with the PH-PLCδ1-GFP plasmid according to the manufacturer's protocol for the chosen transfection reagent.
  - Allow cells to express the probe for 24-48 hours.
- Experimental Treatment:
  - Apply experimental treatments (e.g., drug compounds, growth factors) to the transfected cells. Include appropriate vehicle controls.
- Image Acquisition:
  - Visualize the cells using a confocal microscope.
  - Acquire images of the GFP fluorescence. Ensure that imaging parameters (laser power, gain, pinhole) are kept constant across all experimental groups to allow for quantitative comparison.
- Data Analysis and Quantification:

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- The subcellular localization of $PI(4,5)P_2$ is often analyzed by quantifying the ratio of the fluorescence intensity at the plasma membrane to the intensity in the cytosol[5].
- Using image analysis software, define regions of interest (ROIs) for the plasma membrane and a corresponding cytosolic area for each cell.
- Measure the mean fluorescence intensity in each ROI.
- Calculate the membrane/cytosol intensity ratio for each cell.
- Perform statistical analysis on the ratios obtained from multiple cells (typically 10-20 cells per condition from at least three independent experiments)[5]. A decrease in this ratio indicates a depletion of $PI(4,5)P_2$ from the plasma membrane.

Conclusion

Pip5K1C is a central node in cellular signaling, primarily through its synthesis of the lipid messenger $PI(4,5)P_2$. Its activity is integral to the structural integrity and dynamic behavior of the cell via its control over the actin cytoskeleton and focal adhesions. Furthermore, it serves as a critical upstream regulator of potent signaling cascades involving second messengers like IP_3, DAG, and PIP_3, thereby influencing everything from calcium homeostasis to cell survival and proliferation. The deep involvement of Pip5K1C in such fundamental processes makes it a compelling target for further research and for the development of novel therapeutics aimed at modulating its activity in various disease states.

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